

Flubromazepam-d4 stability and storage conditions

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Compound Focus: Flubromazepam-d4

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Storage Conditions for Flubromazepam Solutions

For certified reference material (CRM) solutions of Flubromazepam, the most precise storage guidance comes from chemical manufacturers. The table below summarizes the key conditions.

Specification	Storage Condition	Applicable To	Source
Long-term Storage Temperature	-20°C	Certified Reference Material (CRM) solutions in methanol [1]	
Solution Concentration	1.0 mg/mL in methanol	Certified Reference Material (CRM) [1]	
Physical Form	Solid Powder	Active pharmaceutical ingredient [2]	
Powder Storage Advice	Cool, dry place, away from light; tightly closed container	Solid (powder) form [2]	

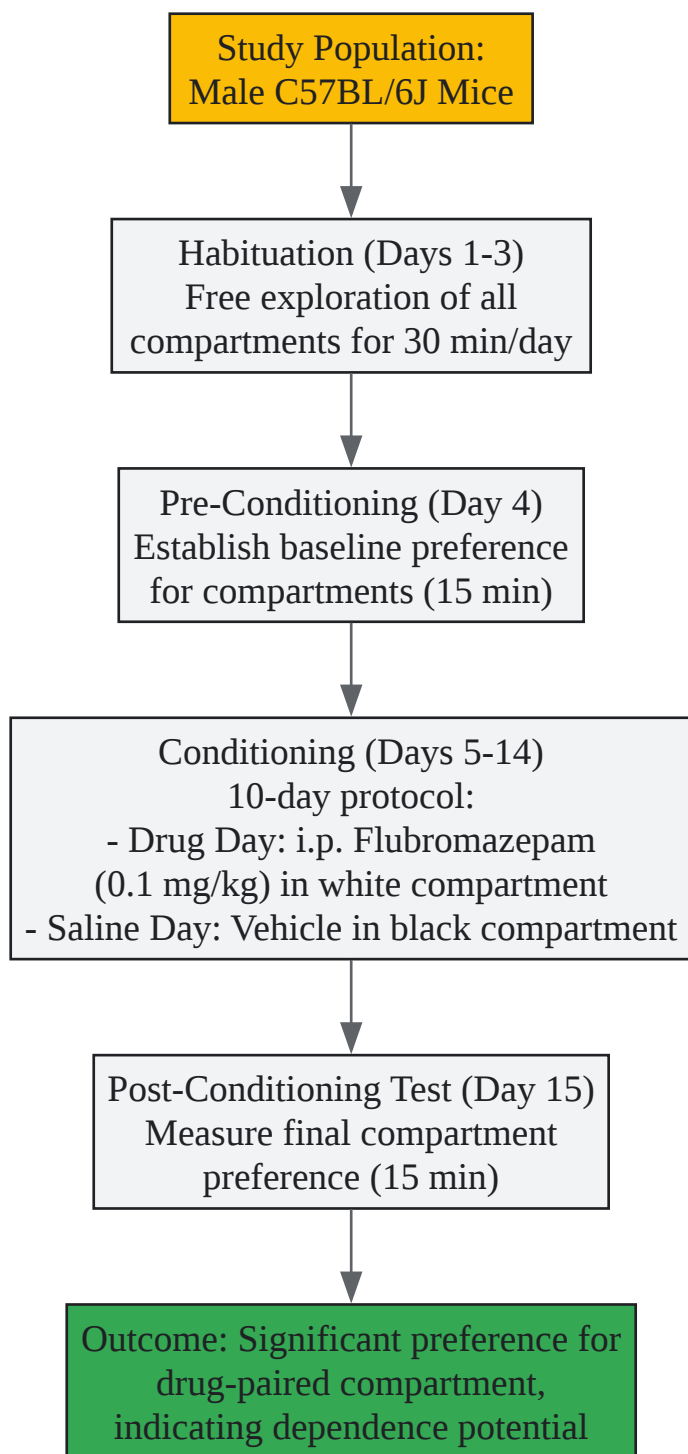
Chemical & Pharmacokinetic Profile of Flubromazepam

Understanding the basic properties of the parent compound can provide context for handling its deuterated analog. The following table consolidates key data.

Property	Description / Value	Source
IUPAC Name	7-Bromo-5-(2-fluorophenyl)-1,3-dihydro-1,4-benzodiazepin-2-one	[3] [2]
Molecular Formula	C ₁₅ H ₁₀ BrFN ₂ O	[3] [2]
Elimination Half-life	~106 hours (cited in multiple sources); also reported as 10-20 hours in one human study	[3] [4]
Purity of Research Material	≥ 98% to 99%	[2] [4]
Primary Application	Pharmacological research on GABA-A receptors; recreational use as a novel psychoactive substance (NPS)	[1] [5] [4]

Experimental Protocols from Research Studies

A 2022 study investigated the dependence potential and cardiotoxicity of Flubromazepam in rodents. The experimental workflow for the Conditioned Place Preference (CPP) test, which demonstrated the compound's dependence liability, is outlined below.



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Key Methodology Details:

- **Chemical Preparation:** Flubromazepam (purity >98%) was dissolved in a vehicle solution of saline, DMSO, and Tween 80 (ratio 18:1:1) [4].

- **Dosage:** The study found a significant conditioned place preference at a dose of **0.1 mg/kg**, administered intraperitoneally [4].
- **Apparatus:** The CPP apparatus consisted of three distinct compartments (black, white, and a neutral gray start box) with automated recording of time spent in each via an infrared sensor system [4].

Important Safety and Handling Information

Handling this substance requires strict safety precautions due to its potency and potential hazards.

- **Hazard Classification:** Commercial sources classify the methanol solution with hazard codes for **Acute Toxicity** (Oral, Dermal, Inhalation), **Flammable Liquid**, and specific target organ toxicity [1]. The powder form is also considered hazardous [2].
- **Precautionary Measures:**
 - **Personal Protective Equipment (PPE):** Use gloves and safety goggles to avoid inhalation, ingestion, or skin contact [2].
 - **First Aid:** In case of ingestion, **do not induce vomiting** and seek immediate medical attention [2].
- **Legal Status:** Flubromazepam is a controlled substance in numerous countries, including the UK (Class C), Germany (Anlage II), South Korea, and the US state of Virginia (Schedule I) [3] [4]. Researchers must verify the legal status in their country before purchasing or handling [2].

Key Information for Researchers

- **For Flubromazepam-d4 specifics:** It is highly recommended to **consult the certificate of analysis (COA)** provided with your specific batch of **Flubromazepam-d4**, as it contains detailed stability data, expiration dates, and storage conditions validated by the manufacturer [1].
- **Stability inference:** While specific data for the deuterated form is unavailable, storing **Flubromazepam-d4** as a solution in methanol at **-20°C** or below is a standard and prudent practice for maintaining the stability of most deuterated internal standards.
- **Safety first:** The strong dependence potential and observed cardiotoxicity of Flubromazepam in animal studies underscore the critical importance of strict safety protocols in the laboratory [5] [4].

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